Technical Guide: 2-Isopropoxyethylhydrazine Dihydrochloride

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Compound of Interest	
Compound Name:	*[2-(Propan-2-yloxy)ethyl]hydrazine dihydrochloride*
CAS No.:	*1443980-36-6*
Cat. No.:	*B1377480*

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Operational Framework for Medicinal Chemistry Applications

Executive Summary

2-Isopropoxyethylhydrazine dihydrochloride (CAS: 1443980-36-6) is a specialized alkylhydrazine building block used primarily in the synthesis of N-substituted heterocycles (pyrazoles, indazoles, triazoles) for pharmaceutical discovery.

Unlike simple alkyl hydrazines, this molecule incorporates an ether-linked isopropyl moiety. This structural feature offers a strategic advantage in drug design: it introduces steric bulk and lipophilicity (via the isopropyl group) while maintaining aqueous solubility and metabolic stability (via the ether oxygen).

This guide provides a rigorous technical analysis of the compound's structure, handling protocols for its dihydrochloride salt form, and its application in high-fidelity heterocycle synthesis.

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Chemical Identity & Structural Analysis

Core Specifications

Property	Specification
IUPAC Name	(2-propan-2-yloxyethyl)hydrazine; dihydrochloride
CAS Number	1443980-36-6
Molecular Formula	(Dihydrochloride Salt)
Molecular Weight	191.10 g/mol (Salt) / 118.18 g/mol (Free Base)
Appearance	White to off-white hygroscopic solid
Solubility	High in water, MeOH, DMSO; Low in non-polar solvents (, Hexane)

Structural Logic: The "Goldilocks" Linker

The 2-isopropoxyethyl side chain is not arbitrary; it is a calculated medicinal chemistry motif designed to optimize Ligand Efficiency (LE).

- The Hydrazine Head (

  ): The reactive warhead. The alpha-effect (repulsion between adjacent lone pairs) makes the terminal nitrogen highly nucleophilic, ideal for condensation reactions.

- The Ether Linker (

  ): Acts as a Hydrogen Bond Acceptor (HBA), improving solubility compared to an all-carbon chain (e.g., pentyl) without acting as a donor (HBD), which preserves membrane permeability.

- The Isopropyl Tail (

  ): Provides branched steric bulk to fill hydrophobic pockets (e.g., in kinase ATP-binding sites) and modulates the rotational freedom of the ethyl chain.

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Visualization of Structural Features

The following diagram illustrates the functional zones of the molecule.

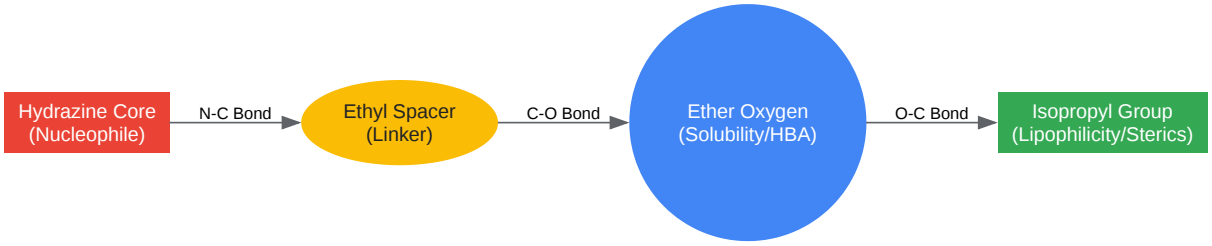


Figure 1: Functional decomposition of 2-Isopropoxyethylhydrazine.
Note the segmentation into reactive, linking, and solubilizing domains.

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Handling & Stability: The Salt Factor

The compound is supplied as a dihydrochloride salt (

). This is critical for stability but presents a specific challenge during synthesis.

Why Dihydrochloride?

Free hydrazine bases are often unstable oils prone to oxidation (forming azo compounds) and decomposition. The dihydrochloride form protonates both nitrogen atoms (or strongly associates with them), rendering the solid:

- Oxidation Resistant: Protonated nitrogens are less susceptible to air oxidation.
- Non-Volatile: Eliminates the inhalation hazard associated with volatile alkyl hydrazines.
- Crystalline: Allows for easier weighing and purification.

The "In-Situ" Neutralization Protocol

Crucial Insight: The dihydrochloride salt is non-nucleophilic. You cannot simply add it to an electrophile (e.g., a diketone) and expect a reaction. You must liberate the free base in situ to

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avoid handling the unstable oil.

Protocol:

- Solvent Selection: Use a polar solvent (Ethanol, Methanol, or DMF).
- Base Equivalent: Add exactly 2.0 - 2.2 equivalents of a non-nucleophilic base (e.g., Triethylamine, DIPEA, or Sodium Acetate).
  - Why? To neutralize the 2 HCl molecules.
  - Caution: Using a strong inorganic base (NaOH) in protic solvents can lead to side reactions if the electrophile is sensitive.

Experimental Application: Pyrazole Synthesis

The primary application of this building block is the synthesis of 1-(2-isopropoxyethyl)pyrazoles, a common scaffold in kinase inhibitors and GPCR ligands.

Reaction Workflow

The reaction follows a condensation-cyclization pathway with 1,3-dicarbonyl compounds.

Step-by-Step Methodology:

- Preparation: Dissolve 1.0 eq of 1,3-diketone (or enaminone) in Ethanol (0.5 M).
- Activation: Add 1.1 eq of 2-Isopropoxyethylhydrazine dihydrochloride.
- Neutralization: Add 2.2 eq of Triethylamine (

) dropwise at

  .
  - Note: Exotherm is possible.
- Cyclization: Allow to warm to Room Temperature (RT). If conversion is slow (monitored by LCMS), heat to reflux (

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) for 2-4 hours.

- Workup: Remove solvent in vacuo. Partition residue between EtOAc and Water. The pyrazole product is in the organic layer.

Mechanism & Pathway Visualization

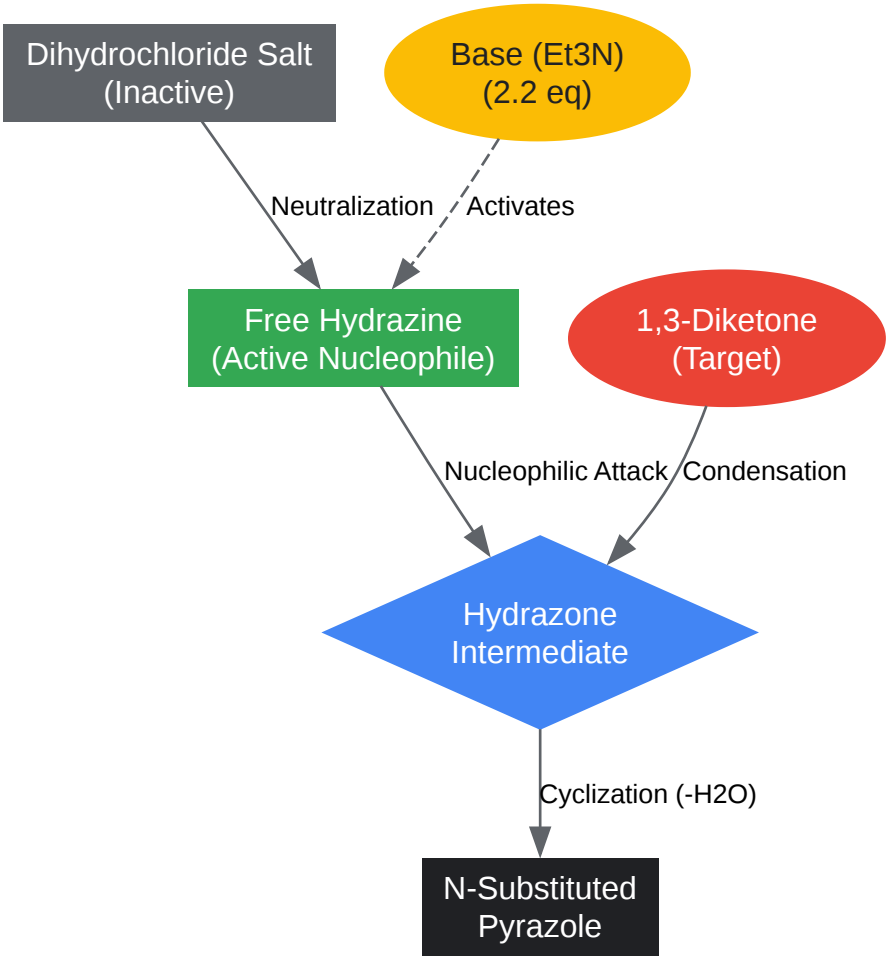


Figure 2: Activation and Cyclization Workflow.
The critical step is the in-situ neutralization of the dihydrochloride salt.

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Analytical Characterization (Expected Data)

When characterizing the final product (e.g., the pyrazole derivative), the 2-isopropoxyethyl tail provides a distinct NMR signature useful for verification.

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Proton Environment	Multiplicity	Approx. Shift (ppm)	Diagnostic Feature
N- -	Triplet	4.1 - 4.3	Deshielded by Nitrogen
-O- -	Triplet	3.7 - 3.9	Deshielded by Oxygen
-O-	Septet	3.5 - 3.6	Characteristic splitting by 6 methyl protons
-	Doublet	1.0 - 1.2	Strong signal (6H integration)

Note: Shifts will vary based on the solvent (

vs DMSO-

) and the electronic nature of the attached heterocycle.

Safety & Toxicology

Hydrazine Alert: While the dihydrochloride salt significantly reduces vapor pressure, all hydrazine derivatives should be treated as potential genotoxic impurities (PGIs) until proven otherwise.

- Containment: Handle all solids in a fume hood. Use a static-dissipative balance enclosure.
- Deactivation: Quench waste streams with dilute bleach (sodium hypochlorite) to oxidize residual hydrazines to nitrogen gas before disposal, ensuring no unreacted hydrazine enters the aqueous waste.
- PPE: Double nitrile gloves are recommended due to the potential permeability of organic hydrazine bases.

References

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